

Ashimycin B: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: *Ashimycin B*

Cat. No.: *B15563086*

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Abstract

Ashimycin B is an aminoglycoside antibiotic and a structural analogue of streptomycin. This document provides a comprehensive technical overview of **Ashimycin B**, including its physicochemical properties, proposed mechanism of action, and generalized experimental protocols for its isolation, characterization, and analysis. This guide is intended for researchers, scientists, and professionals involved in the discovery and development of novel antibiotic agents.

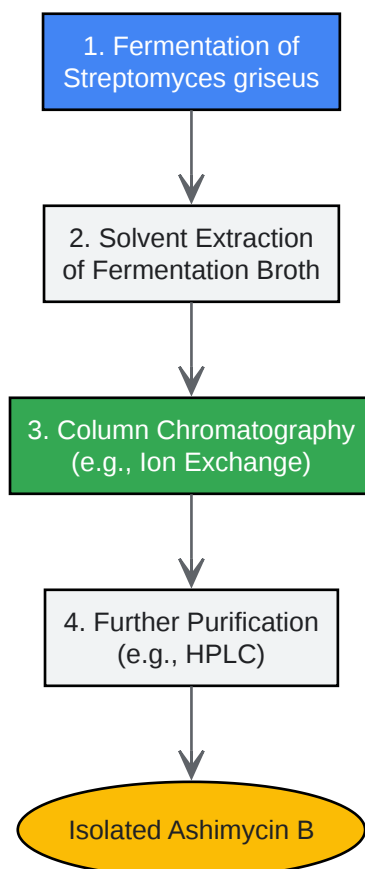
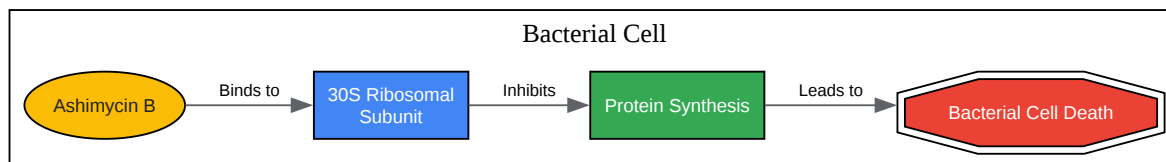
Physicochemical Properties

Ashimycin B is a complex carbohydrate-based molecule. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₃ H ₄₁ N ₇ O ₁₄	--INVALID-LINK--
Molecular Weight	639.6 g/mol	--INVALID-LINK--
Class	Aminoglycoside Antibiotic	Inferred from structural similarity to streptomycin
Reported Source	Streptomyces griseus	--INVALID-LINK--

Mechanism of Action

As a streptomycin analogue, **Ashimycin B** is presumed to exert its antibacterial effects by inhibiting protein synthesis in susceptible bacteria. The proposed signaling pathway involves the binding of the aminoglycoside to the bacterial 30S ribosomal subunit. This interaction can lead to the misreading of mRNA codons and ultimately disrupt the translation process, resulting in the production of non-functional or truncated proteins, which is detrimental to the bacterial cell.



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